

Introduction: The Analytical Chemistry of a Classic Psychedelic

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Compound of Interest

Compound Name: 1-(3,4,5-Trimethoxyphenyl)ethanamine

CAS No.: 121082-99-3

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Mescaline (3,4,5-trimethoxyphenethylamine) is a naturally occurring psychedelic protoalkaloid of the phenethylamine class, known for its hallucinogenic effects.^{[1][2]} Its longstanding use in religious and spiritual ceremonies, coupled with its status as a controlled substance, necessitates robust and reliable analytical methods for its detection and quantification in forensic, clinical, and research settings.^{[3][4]} Mass spectrometry (MS), particularly when coupled with chromatographic separation techniques like Gas Chromatography (GC) or Liquid Chromatography (LC), stands as the gold standard for this purpose.^{[5][6]}

This guide, intended for researchers and drug development professionals, provides an in-depth exploration of the mass spectrometric behavior of mescaline. As a Senior Application Scientist, my focus is not merely on the resulting data but on the underlying chemical principles that dictate the fragmentation pathways. Understanding these mechanisms is paramount for method development, data interpretation, and troubleshooting. We will dissect the fragmentation patterns generated by two of the most common ionization techniques: energetic Electron Ionization (EI) and softer Electrospray Ionization (ESI).

Part 1: Electron Ionization (EI) Mass Spectrometry of Mescaline

Electron Ionization is a "hard" ionization technique that imparts significant energy into the analyte molecule, leading to extensive and predictable fragmentation. This makes it exceptionally powerful for structural elucidation and library matching. When coupled with GC, it is a cornerstone of forensic toxicology.^[7]

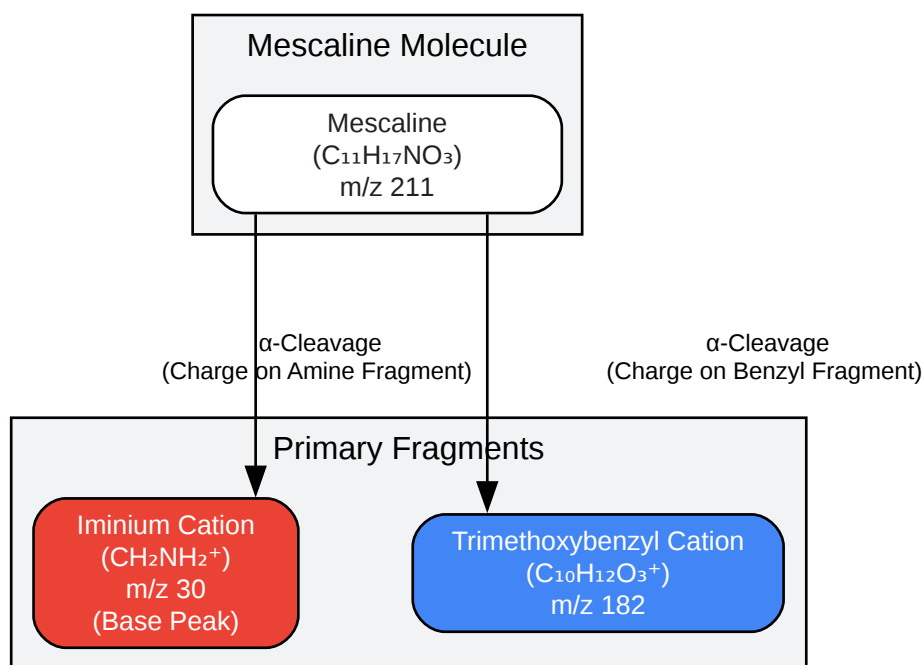
The Mescaline EI Fragmentation Pathway

The molecular ion of mescaline ($C_{11}H_{17}NO_3$, molecular weight 211.26 g/mol) is observed at a mass-to-charge ratio (m/z) of 211.^[8] However, the most diagnostic information in an EI spectrum comes from its fragments. The fragmentation of mescaline is dominated by cleavage of the C-C bond alpha to the amine group, a classic and highly favored pathway for primary amines.^{[9][10]}

- **Alpha-Cleavage (α -Cleavage):** The primary fragmentation event is the cleavage of the bond between the α -carbon and β -carbon of the ethylamine side chain. This is energetically favorable as it results in the formation of a stable, resonance-stabilized iminium cation and a stable benzylic radical. This cleavage yields the base peak in the spectrum at m/z 30.^[11]
- **Benzylic Cleavage:** A secondary, yet significant, fragmentation involves the same $C\alpha-C\beta$ bond cleavage but with charge retention on the larger, aromatic fragment. This produces the 3,4,5-trimethoxybenzyl cation at m/z 182.^[11] The high abundance of this ion is a testament to the stability of the benzyl cation structure.

The interplay between these two key fragments provides a definitive fingerprint for mescaline identification.

Visualizing the EI Fragmentation Pathway



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Caption: Dominant EI fragmentation pathways of mescaline.

Summary of Key EI Fragments

m/z	Ion Structure	Fragmentation Mechanism	Relative Abundance
211	[C ₁₁ H ₁₇ NO ₃] ⁺ •	Molecular Ion	Low to Moderate
182	[C ₁₀ H ₁₂ O ₃] ⁺	α-Cleavage (Benzylic)	High
30	[CH ₄ N] ⁺	α-Cleavage (Iminium)	Base Peak (100%)

Relative abundances are typical and can vary slightly with instrument conditions.

Experimental Protocol: GC-EI-MS Analysis of Mescaline

This protocol outlines a standard approach for the analysis of mescaline, often requiring derivatization to improve chromatographic performance.^{[3][12]}

- Sample Preparation (Derivatization):

- To an evaporated urine or plasma extract, add 50 μ L of ethyl acetate and 50 μ L of pentafluoropropionic anhydride (PFPA).[3]
- Vortex the mixture and heat at 70°C for 30 minutes.
- Evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of ethyl acetate for injection.
- Causality: Derivatization blocks the polar primary amine, reducing peak tailing and improving volatility for better GC separation.
- Gas Chromatography (GC) Conditions:
 - Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness, 5% phenyl-methylpolysiloxane column (e.g., DB-5ms).
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Inlet Temperature: 250°C.
 - Injection Volume: 1 μ L (Splitless mode).
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 15°C/min to 280°C.
 - Hold: Hold at 280°C for 5 minutes.
- Mass Spectrometry (MS) Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.

- Acquisition Mode: Full Scan (m/z 40-550) for identification. Selected Ion Monitoring (SIM) can be used for quantification, monitoring ions specific to the derivatized mescaline.

Part 2: Electrospray Ionization (ESI) Tandem Mass Spectrometry (MS/MS)

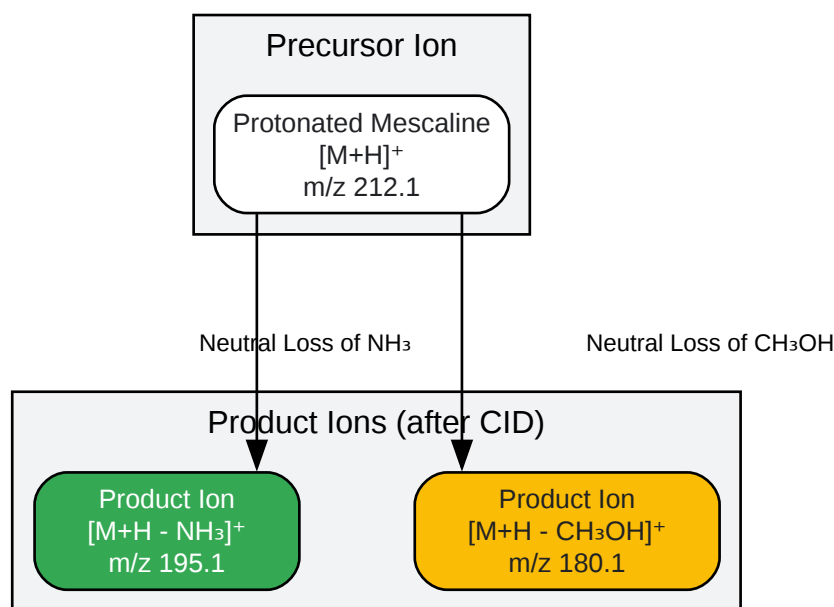
Electrospray Ionization is a "soft" ionization technique that typically produces protonated molecules, $[M+H]^+$, with minimal in-source fragmentation.^[13] This makes it ideal for LC-MS, where the goal is often to quantify a specific parent molecule. Structural information is obtained by selecting the parent ion and subjecting it to Collision-Induced Dissociation (CID) in a collision cell, a process known as tandem mass spectrometry (MS/MS).^{[14][15]}

The Mescaline ESI-MS/MS Fragmentation Pathway

In positive ion mode ESI, mescaline is readily protonated on the basic nitrogen atom of the primary amine, forming the precursor ion $[M+H]^+$ at m/z 212.1.^{[5][16]} When this ion is subjected to CID, it fragments via characteristic neutral losses.

- Loss of Ammonia (NH_3): A primary fragmentation pathway involves the neutral loss of ammonia (17.03 Da). This occurs through a rearrangement where the protonated amine is eliminated, leaving a cation at m/z 195.1. This is a common fragmentation for protonated primary amines.^{[16][17]}
- Loss of Methanol (CH_3OH): A second, highly important fragmentation pathway for quantification is the neutral loss of methanol (32.04 Da) from one of the methoxy groups, yielding a prominent product ion at m/z 180.1.^{[1][16]} This transition (m/z 212.1 $\rightarrow$ 180.1) is frequently used in Selected Reaction Monitoring (SRM) assays for its specificity and intensity.^[17]

Visualizing the ESI-MS/MS Fragmentation Pathway



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Caption: Key ESI-MS/MS fragmentation pathways of mescaline.

Summary of Key ESI-MS/MS Transitions

Precursor Ion (m/z)	Product Ion (m/z)	Neutral Loss	Analytical Use
212.1	195.1	NH_3 (Ammonia)	Confirmation[16][17]
212.1	180.1	CH_3OH (Methanol)	Quantification (SRM) [1][16]

Experimental Protocol: LC-ESI-MS/MS Analysis of Mescaline

This protocol details a direct analysis method suitable for urine or plasma, leveraging the sensitivity and specificity of tandem mass spectrometry.[5][16]

- Sample Preparation (Protein Precipitation):
 - To 100 μ L of plasma or urine, add 300 μ L of acetonitrile containing a deuterated internal standard (e.g., mescaline-d9).[1]

- Vortex vigorously for 1 minute to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to an autosampler vial for injection.
- Causality: This "dilute-and-shoot" approach is rapid and efficient. Acetonitrile effectively precipitates proteins while keeping mescaline in solution. The internal standard corrects for matrix effects and variations in instrument response.
- Liquid Chromatography (LC) Conditions:
 - Column: C18 column, 50 mm x 2.1 mm, 1.8 μ m particle size.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Methanol.
 - Flow Rate: 0.4 mL/min.
 - Gradient:
 - Start at 5% B, hold for 0.5 min.
 - Linear ramp to 95% B over 4.0 min.
 - Hold at 95% B for 1.0 min.
 - Return to 5% B and re-equilibrate for 1.5 min.
 - Column Temperature: 40°C.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ion Source: Electrospray Ionization (ESI), positive mode.
 - Capillary Voltage: 3.5 kV.

- Source Temperature: 150°C.
- Desolvation Gas Temperature: 400°C.
- Acquisition Mode: Selected Reaction Monitoring (SRM).
 - Quantification Transition: m/z 212.1 → 180.1.
 - Confirmation Transition: m/z 212.1 → 195.1.
- Self-Validation: The confirmation transition ensures trustworthiness. The ratio of the quantifier to the qualifier ion must fall within a specified tolerance (e.g., $\pm 20\%$) of the ratio observed for a certified reference standard, confirming the identity of the peak.

Conclusion

The mass spectrometric fragmentation of mescaline is well-characterized and highly predictable, governed by fundamental principles of chemical stability. Under EI conditions, fragmentation is dominated by α -cleavage, yielding a characteristic base peak at m/z 30 and a significant benzylic fragment at m/z 182. Under softer ESI conditions, CID of the protonated molecule at m/z 212 results in diagnostic neutral losses of ammonia (to m/z 195) and methanol (to m/z 180). A thorough understanding of these distinct pathways is essential for any scientist developing or applying mass spectrometric methods for the analysis of mescaline, ensuring data of the highest accuracy and integrity.

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